

Isopropyl 5-(diphenylphosphoryl)pentanoate

CAS 2088449-88-9 properties

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Compound of Interest

Compound Name:	Isopropyl 5-(diphenylphosphoryl)pentanoate
Cat. No.:	B1141997

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Isopropyl 5-(diphenylphosphoryl)pentanoate: A Technical Guide

CAS Number: 2088449-88-9

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl 5-(diphenylphosphoryl)pentanoate is an organophosphorus compound primarily recognized as a process impurity in the synthesis of Latanoprost, a prostaglandin F_{2α} analogue used in the treatment of glaucoma and ocular hypertension.^[1] Its presence as an impurity necessitates its characterization and the development of analytical methods for its detection and quantification to ensure the quality and safety of the final drug product. This technical guide provides a comprehensive overview of the known properties, synthesis, and analysis of **Isopropyl 5-(diphenylphosphoryl)pentanoate**.

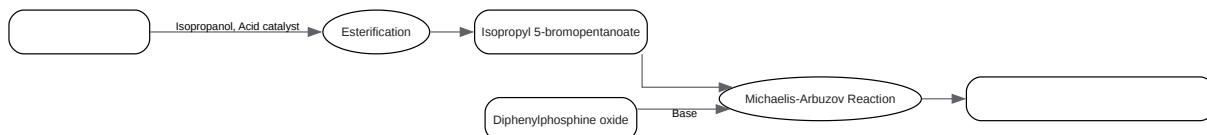
Chemical and Physical Properties

A summary of the key chemical and physical properties of **Isopropyl 5-(diphenylphosphoryl)pentanoate** is presented in the table below. The data is compiled from various chemical suppliers and databases.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₅ O ₃ P	[2] [3] [4]
Molecular Weight	344.38 g/mol	[4]
CAS Number	2088449-88-9	[2] [3] [4]
Appearance	Crystalline solid	[1]
Purity	>95% (HPLC)	[4]
Solubility	Soluble in DMF (25 mg/ml), DMSO (25 mg/ml), and Ethanol (50 mg/ml). Limited solubility in aqueous media.	[2]
Storage Temperature	-20°C	[4]
Boiling Point (Predicted)	437.2 ± 28.0 °C	[5]
Density (Predicted)	1.10 ± 0.1 g/cm ³	[5]
InChI	InChI=1S/C20H25O3P/c1-17(2)23-20(21)15-9-10-16-24(22,18-11-5-3-6-12-18)19-13-7-4-8-14-19/h3-8,11-14,17H,9-10,15-16H2,1-2H3	[4]
SMILES	CC(C)OC(=O)CCCCP(=O)(c1ccccc1)c2ccccc2	[2] [4]

Synthesis

The synthesis of **Isopropyl 5-(diphenylphosphoryl)pentanoate** typically involves a multi-step process. A general synthetic workflow is outlined below.



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A generalized synthetic workflow for **Isopropyl 5-(diphenylphosphoryl)pentanoate**.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of publicly available information regarding the specific biological activity and mechanism of action of **Isopropyl 5-(diphenylphosphoryl)pentanoate**. Its primary characterization in scientific literature is as a chemical impurity.

Toxicology: The available safety data indicates that **Isopropyl 5-(diphenylphosphoryl)pentanoate** is a skin and eye irritant.^[3] No in-depth toxicological studies have been published.

Pharmacology: As an organophosphorus compound, there is a potential for interaction with various biological systems. However, without specific studies, any discussion on its pharmacological effects would be speculative. Its structural similarity to other organophosphorus compounds does not provide a direct correlation to a specific biological activity.

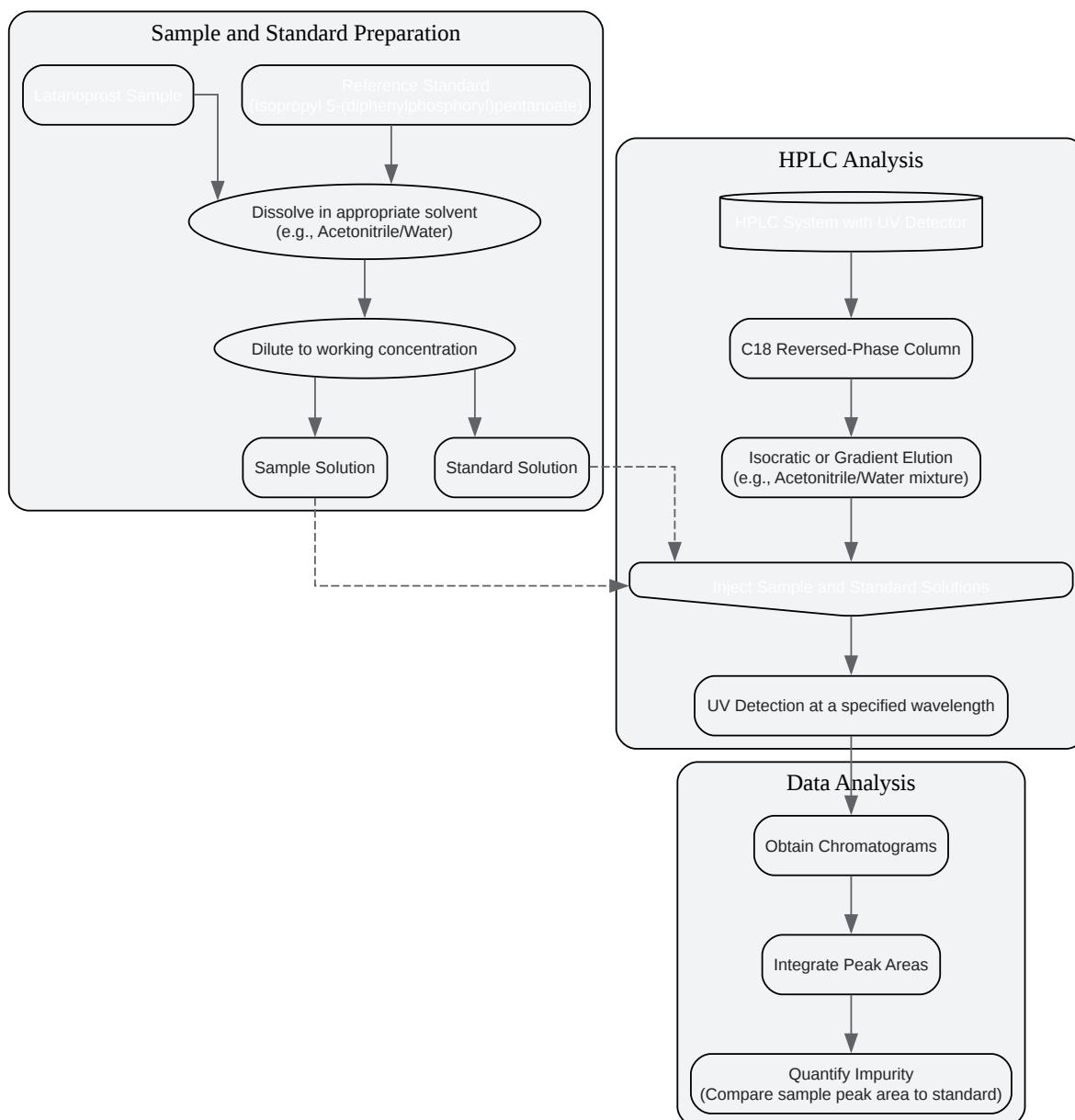
Due to the absence of research on its biological effects, no signaling pathways have been elucidated for **Isopropyl 5-(diphenylphosphoryl)pentanoate**.

Experimental Protocols

The most relevant experimental protocol available for this compound is its detection and quantification as an impurity in Latanoprost formulations, typically using High-Performance Liquid Chromatography (HPLC) with UV detection.

Analytical Method: HPLC-UV for Impurity Profiling

This section outlines a general experimental protocol for the analysis of **Isopropyl 5-(diphenylphosphoryl)pentanoate** in a Latanoprost drug substance or product.



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A typical workflow for the HPLC-UV analysis of **Isopropyl 5-(diphenylphosphoryl)pentanoate** as an impurity.

Methodology Details:

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector is suitable.
- Column: A C18 reversed-phase column is commonly used for the separation of Latanoprost and its impurities.
- Mobile Phase: The mobile phase is typically a mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer. The composition can be isocratic (constant) or a gradient (changing over time) to achieve optimal separation.
- Detection: UV detection is performed at a wavelength where both Latanoprost and the impurity have significant absorbance.
- Standard Preparation: A reference standard of **Isopropyl 5-(diphenylphosphoryl)pentanoate** is required for accurate quantification. A stock solution is prepared and diluted to a known concentration.
- Sample Preparation: The Latanoprost drug substance or product is dissolved in a suitable solvent and diluted to fall within the linear range of the assay.
- Quantification: The amount of **Isopropyl 5-(diphenylphosphoryl)pentanoate** in the sample is determined by comparing the peak area of the impurity in the sample chromatogram to the peak area of the known concentration of the reference standard.

Conclusion

Isopropyl 5-(diphenylphosphoryl)pentanoate is a well-characterized organophosphorus compound, primarily of interest to researchers and professionals in the field of pharmaceutical development and quality control due to its status as a process impurity in Latanoprost synthesis. While its physicochemical properties and analytical detection methods are established, there is a clear gap in the understanding of its biological activity and toxicological profile beyond basic irritation data. Future research could focus on investigating the potential

biological effects of this molecule, given its organophosphorus nature, to provide a more complete safety and activity profile.

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